

An In-depth Technical Guide to Bis(dimethylamino-2-propoxy)copper(II)

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Compound of Interest

Compound Name: *Bis(dimethylamino-2-propoxy)copper(II)*

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Abstract

Bis(dimethylamino-2-propoxy)copper(II), with the chemical formula $\text{Cu}(\text{C}_5\text{H}_{12}\text{NO})_2$, is a coordination complex that has garnered attention primarily in the field of materials science. This technical guide provides a comprehensive review of the existing literature on this compound, focusing on its chemical and physical properties, synthesis, characterization, and applications. Notably, it is extensively utilized as a precursor in Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) for creating thin films of copper and its oxides. While the biological activity of many copper complexes is a burgeoning field of research, this specific compound, **Bis(dimethylamino-2-propoxy)copper(II)**, has not been extensively studied for its therapeutic potential. This guide will summarize the available data, present detailed experimental protocols for its use in thin-film deposition, and identify gaps in the current knowledge, particularly concerning its biological properties.

Introduction

Bis(dimethylamino-2-propoxy)copper(II), also known as $\text{Cu}(\text{dmap})_2$, is a dark purple crystalline solid.^[1] The copper atom is in the +2 oxidation state, coordinated by two deprotonated 1-dimethylamino-2-propanol ligands.^[1] Its primary application lies in the fabrication of copper-containing thin films, which are crucial components in various electronic

and catalytic systems.[2][3] The volatility and thermal stability of Cu(dmap)₂ make it a suitable precursor for gas-phase deposition techniques.[3]

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Bis(dimethylamino-2-propoxy)copper(II)** is presented in Table 1. The compound is sensitive to air and moisture, necessitating handling and storage in an inert atmosphere.[1]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₄ CuN ₂ O ₂	[1][4]
Molecular Weight	267.86 g/mol	[1][4]
CAS Number	185827-91-2	[1]
Appearance	Dark purple crystals	[1][5]
Melting Point	126-131 °C	[5]
Purity	97%+	[6][7]
Decomposition Temperature	185-188 °C	[3]
Sublimation Temperature	90 °C at 0.05 Torr	[3]

Synthesis and Structural Characterization

Detailed information regarding the synthesis and crystal structure of **Bis(dimethylamino-2-propoxy)copper(II)** is not readily available in the public domain. While it is commercially available from various suppliers, the proprietary synthesis methods are not disclosed. Similarly, a definitive single-crystal X-ray diffraction study providing precise bond lengths and angles for this specific complex has not been identified in the reviewed literature.

Spectroscopic and Magnetic Properties

Comprehensive spectroscopic and magnetic characterization data for **Bis(dimethylamino-2-propoxy)copper(II)** are scarce in the literature. While general spectroscopic techniques are undoubtedly used for quality control during its commercial production, detailed studies on its

electronic structure and magnetic behavior have not been published. For context, other copper(II) complexes are often characterized by techniques such as UV-Vis and EPR spectroscopy to probe the d-d transitions and the paramagnetic nature of the Cu(II) ion.[8] Magnetic susceptibility measurements on similar binuclear copper(II) complexes have revealed both ferromagnetic and antiferromagnetic interactions, depending on the bridging ligands and the Cu-Cu distance.[9]

Applications in Materials Science

The most well-documented application of **Bis(dimethylamino-2-propoxy)copper(II)** is as a precursor for the deposition of copper-containing thin films via ALD and CVD.[1][3]

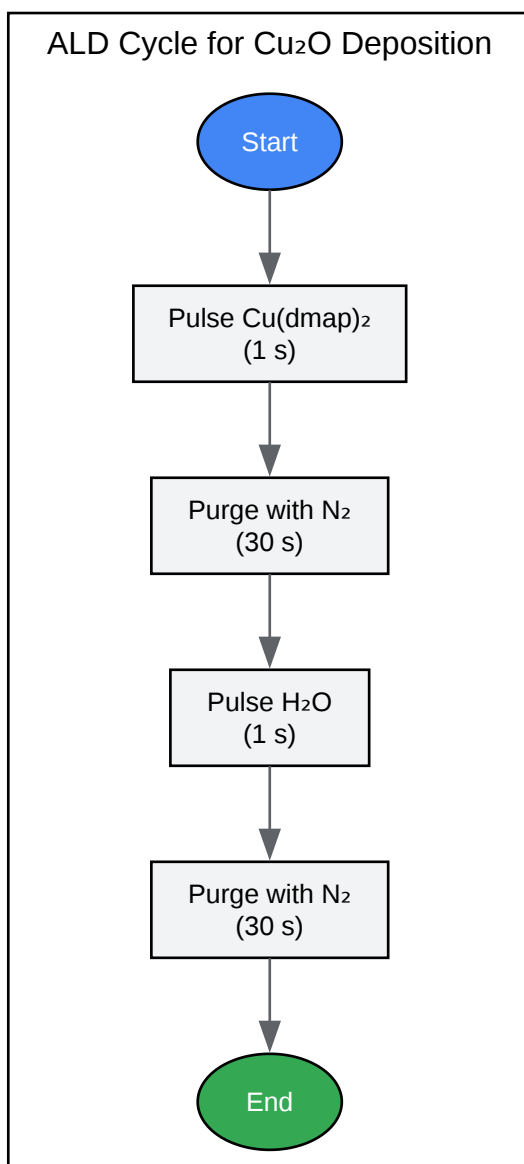
Atomic Layer Deposition (ALD)

Bis(dimethylamino-2-propoxy)copper(II) has been successfully used as a precursor for the ALD of copper(I) oxide (Cu_2O) thin films.[2][10] The process typically uses water vapor as the co-reactant.[2][10]

A typical ALD process for depositing Cu_2O films using $\text{Cu}(\text{dmap})_2$ and water is outlined below. The parameters can be adjusted based on the specific reactor configuration and desired film properties.[2]

Parameter	Value	Reference
Precursor	Bis(dimethylamino-2-propoxy)copper(II)	[2]
Co-reactant	Water (H ₂ O)	[2]
Precursor Temperature	100 °C	[2]
Deposition Temperature	110-175 °C	[2][10]
Cu(dmap) ₂ Pulse Time	1 s	[2]
Cu(dmap) ₂ Purge Time	30 s	[2]
H ₂ O Pulse Time	1 s	[2]
H ₂ O Purge Time	30 s	[2]
Growth Rate	0.12 ± 0.02 Å/cycle	[2][10]

The resulting films are initially Cu₂O but can oxidize to copper(II) oxide (CuO) upon exposure to air.[2] X-ray Photoelectron Spectroscopy (XPS) confirms the presence of Cu(I) in the as-deposited films.[2]



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Caption: A typical workflow for the Atomic Layer Deposition of Cu₂O.

Chemical Vapor Deposition (CVD)

Bis(dimethylamino-2-propoxy)copper(II) is also utilized as a precursor in CVD processes for the preparation of Cu, Cu₂O, or copper sulfide (Cu₂S) films for electronic applications.[1][3] The deposition temperatures for these applications typically range from 135 to 170 °C.[3]

Catalytic Applications

The literature suggests that **Bis(dimethylamino-2-propoxy)copper(II)** is used as a catalyst in organic synthesis, particularly in cross-coupling reactions and polymerization processes.^[1] However, specific examples and detailed experimental protocols for these catalytic applications are not readily available in peer-reviewed publications. The catalytic activity of copper complexes is a broad area of research, with applications in reactions such as allylic oxidations and catechol oxidations.^{[11][12]}

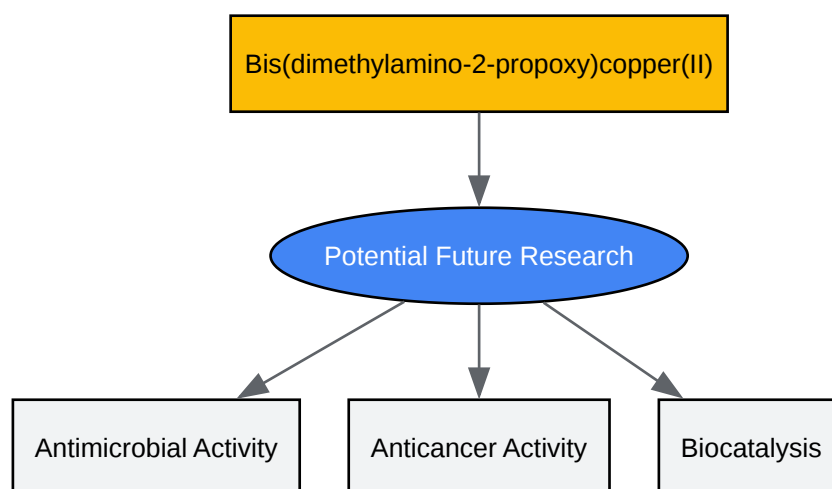
Biological Activity and Drug Development Potential

There is a significant lack of information in the scientific literature regarding the biological activity, cytotoxicity, or any potential applications in drug development for **Bis(dimethylamino-2-propoxy)copper(II)**.

However, the broader class of copper complexes has attracted considerable interest for its therapeutic potential.^{[13][14]} Copper is an essential trace element in biological systems, and its complexes have been investigated for a range of bioactivities, including:

- **Antimicrobial Activity:** Many copper complexes exhibit potent antibacterial and antifungal properties.^{[14][15][16][17][18]} The proposed mechanisms often involve the disruption of microbial cell membranes, generation of reactive oxygen species (ROS), and interference with essential enzymes.^[17]
- **Anticancer Activity:** Certain copper complexes have demonstrated significant cytotoxicity against various cancer cell lines.^{[14][19][20]} Their mechanisms of action can include the induction of apoptosis, inhibition of angiogenesis, and interaction with DNA.^[19]

Given the established biological activities of other copper complexes, the study of **Bis(dimethylamino-2-propoxy)copper(II)** in a biological context represents a potential area for future research. It is crucial to note that any extrapolation of the biological activity of other copper complexes to this specific compound would be purely speculative without experimental evidence.



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Caption: Potential avenues for future biological research on this compound.

Conclusion and Future Outlook

Bis(dimethylamino-2-propoxy)copper(II) is a valuable precursor in materials science, with well-documented applications in the atomic layer and chemical vapor deposition of copper-containing thin films. Its chemical and physical properties make it suitable for these gas-phase deposition techniques. However, there are significant gaps in the publicly available scientific literature concerning its synthesis, detailed structural and spectroscopic characterization, and catalytic applications in organic synthesis.

Most notably, the biological activity and potential for drug development of **Bis(dimethylamino-2-propoxy)copper(II)** remain unexplored. While the broader class of copper complexes shows promise in medicine, dedicated studies are required to ascertain if this particular compound possesses any therapeutic properties. Future research should aim to address these knowledge gaps, which could potentially unlock new applications for this versatile copper complex beyond its current use in materials science.

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